

Undecane-1,11-diol in surfactant and emulsifier production

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Compound Focus: Undecane-1,11-diol

CAS No.: 765-04-8

Cat. No.: S571510

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Introduction to Undecane-1,11-diol

Undecane-1,11-diol is a long-chain, symmetrical aliphatic diol characterized by hydroxyl groups at both terminal carbon atoms (an α,ω -diol) [1]. Its molecular structure, **HO-CH₂-(CH₂)₉-CH₂-OH**, provides a balance between hydrophilic and hydrophobic properties, making it a compound of interest for surfactant and emulsifier formulation [1].

The table below summarizes its key identifiers and physical properties:

Property	Value / Description
CAS Number	765-04-8 [1]
Molecular Formula	C ₁₁ H ₂₄ O ₂ [1]
Molecular Weight	188.31 g/mol [1]
Melting Point	62-65 °C [1]
Boiling Point	318.7 °C @ 760 mmHg [1]
Density	~0.918 g/cm ³ [1]

Property	Value / Description
Flash Point	146.4 °C [1]

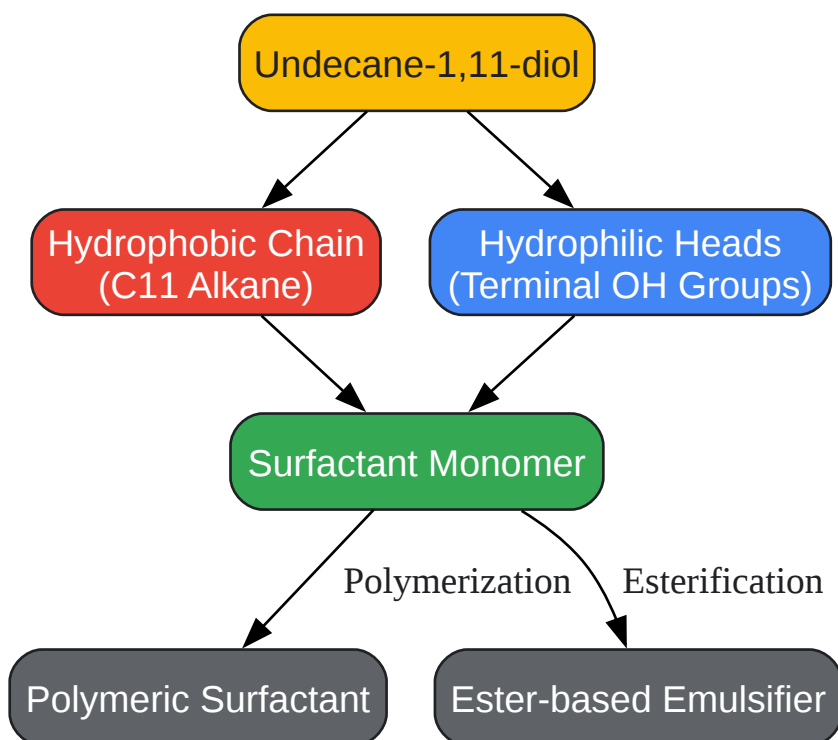
Application Principles in Surfactancy

The utility of **Undecane-1,11-diol** in surfactant production stems from its **amphiphilic nature**:

- The two terminal **hydroxyl groups** confer hydrophilicity and serve as primary sites for chemical modification [1].
- The long **hydrocarbon chain** (eleven methylene groups) provides a hydrophobic character [1].

This structure allows the molecule to act as a building block (**monomer**) for synthesizing more complex surfactants and emulsifiers. Its "unique position in the carbon chain allows it to balance hydrophilicity and hydrophobicity effectively" [1]. The primary industrial application involves its reaction with carboxylic acids to form **diester compounds**, which can function as non-ionic surfactants [1].

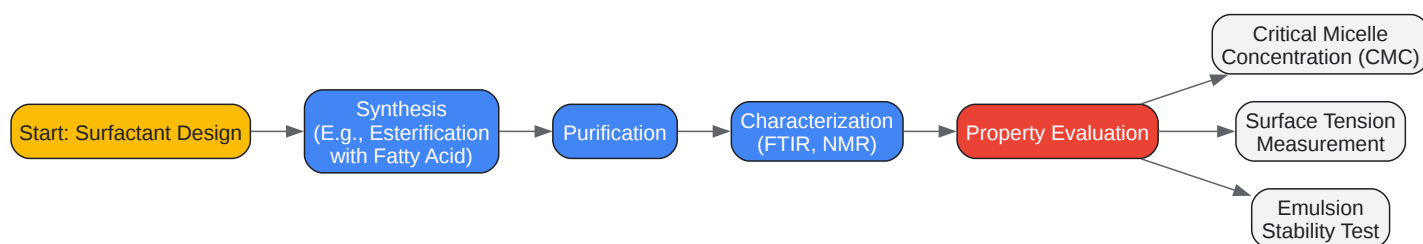
The following diagram illustrates the conceptual role of this diol in creating surfactant structures:



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Proposed Experimental Workflow for Formulation

While precise protocols were not found, a logical workflow for developing and testing a surfactant based on **Undecane-1,11-diol** can be constructed as follows. This workflow outlines a two-stage process: first synthesizing the surfactant, then characterizing its properties.



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Stage 1: Synthesis & Purification

- **Reaction:** The diol can undergo **esterification** with carboxylic acids (e.g., fatty acids like stearic acid or oleic acid) to form **diesters** [1]. This reaction typically requires an acid catalyst and heat.
- **Purification:** The crude product may be purified using techniques like recrystallization or column chromatography to remove unreacted starting materials and catalysts.

Stage 2: Characterization & Property Evaluation After synthesis, the new compound must be characterized and its performance evaluated. Key experiments include:

Experiment	Protocol Outline	Key Parameters Measured
Critical Micelle Concentration (CMC)	Prepare a series of surfactant solutions with increasing concentrations. Measure surface tension for each solution.	CMC Value: The concentration at which surface tension stops decreasing sharply, indicating micelle formation.

Experiment	Protocol Outline	Key Parameters Measured
Emulsion Stability Test	Mix the surfactant with oil and water (e.g., 1:1 ratio). Homogenize to form an emulsion.	Emulsion Type (O/W or W/O): Determined by a drop test. Stability: Time for phase separation, often accelerated by centrifugation.
Surface Tension Measurement	Use a tensiometer (e.g., Du Noüy ring or Wilhelmy plate method) on a solution at a concentration above the CMC.	Surface Tension (mN/m): The reduction in surface tension compared to pure water indicates surfactant efficiency.

Information Gaps and Research Recommendations

The search results confirm the application of **Undecane-1,11-diol** in surfactants but lack the depth needed for a laboratory protocol [1] [2]. To proceed, you may need to:

- **Consult Specialized Databases:** Search in-depth scientific journals and patents via platforms like SciFinder, Reaxys, or Google Patents using terms like "undecanediol surfactant synthesis," "long-chain diol emulsifier," and "polyester polyol from undecanediol."
- **Investigate Analogous Compounds:** Review literature on surfactants derived from similar diols like **1,10-decanediol** or **1,12-dodecanediol**, as their synthesis and application data can provide excellent starting points for experimental design [1].

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References

1. Buy Undecane-1,11-diol | 765-04-8 [smolecule.com]
2. 1,11-Undecanediol Decade Long Trends, Analysis and ... [archivemarketresearch.com]

To cite this document: Smolecule. [Undecane-1,11-diol in surfactant and emulsifier production].

Smolecule, [2026]. [Online PDF]. Available at:

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